

Managing Betrixaban maleate P-gp inhibitor interactions in co-administration studies

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Compound of Interest

Compound Name: *Betrixaban maleate*

Cat. No.: *B1256804*

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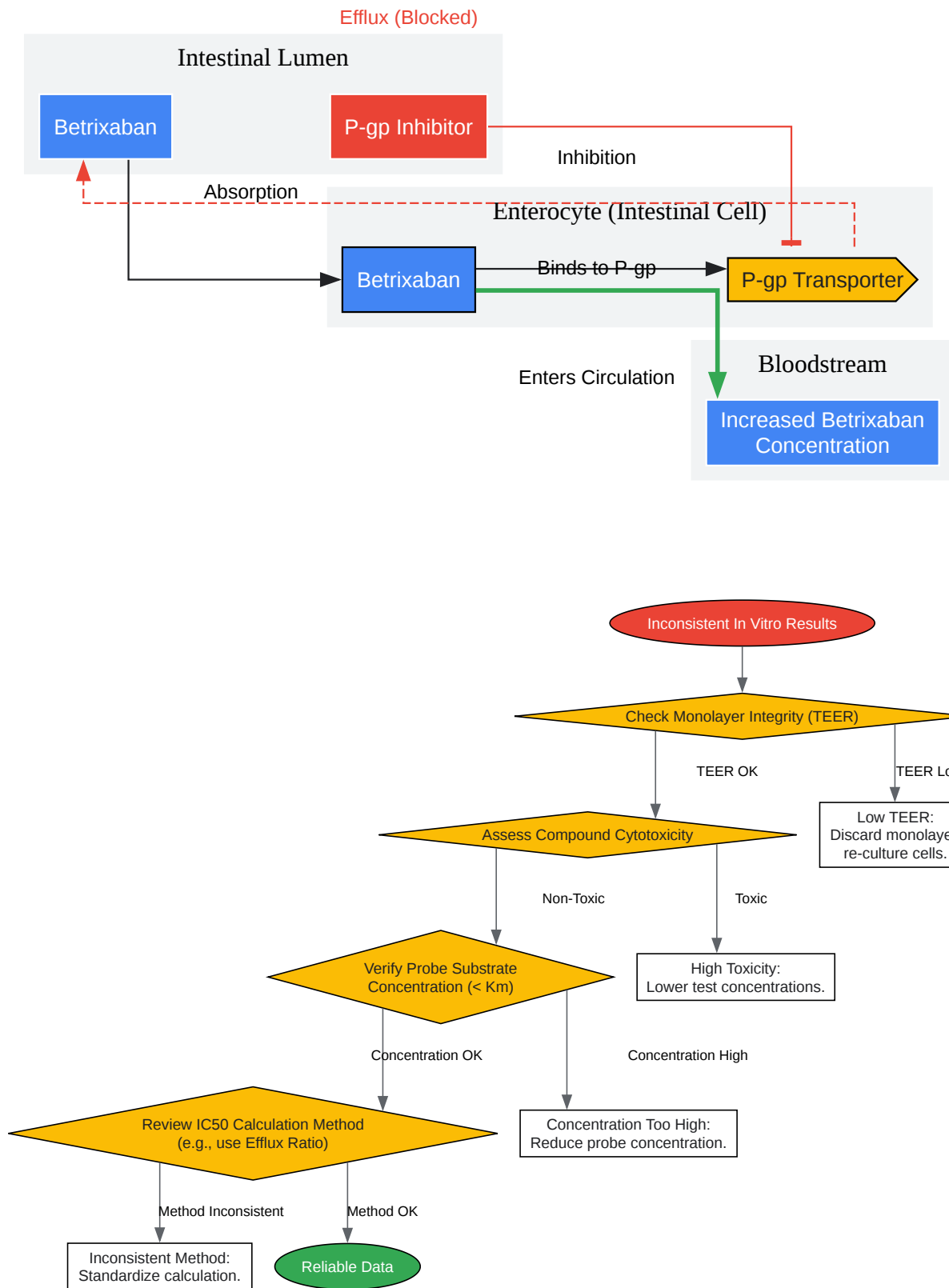
Technical Support Center: Managing Betrixaban Maleate P-gp Inhibitor Interactions

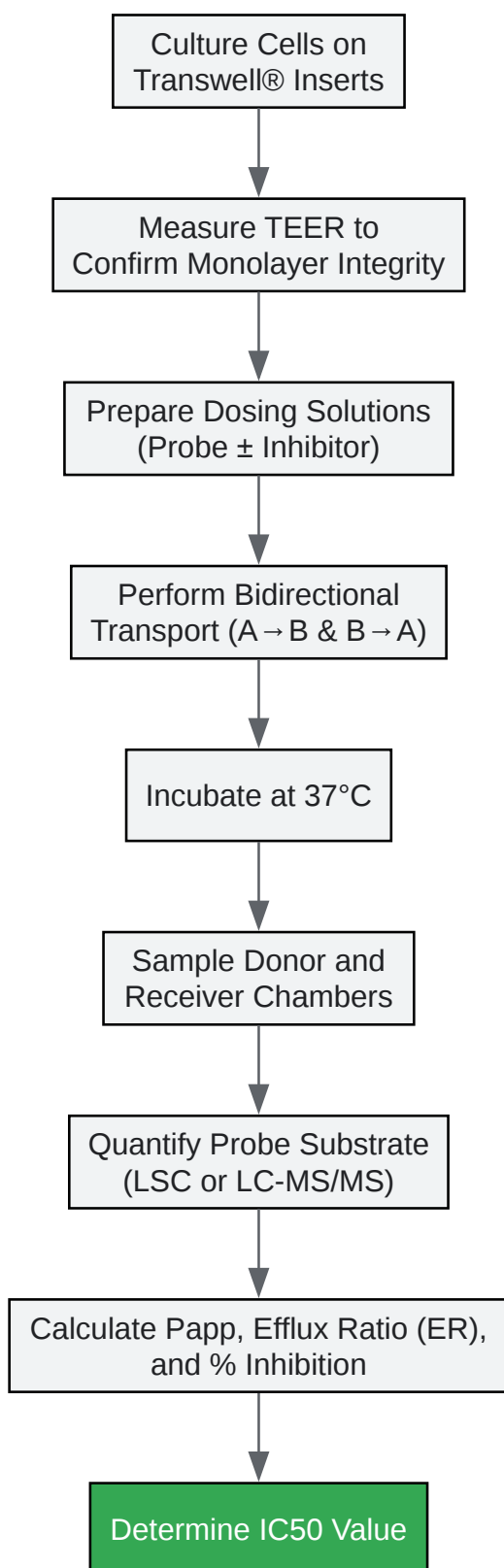
This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) for managing drug-drug interactions (DDIs) involving **Betrixaban maleate** and P-glycoprotein (P-gp) inhibitors during co-administration studies.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of interaction between Betrixaban and P-gp inhibitors?

A1: Betrixaban is a substrate for the P-glycoprotein (P-gp) efflux transporter.[1][2][3] P-gp is located in the apical membrane of intestinal epithelial cells and acts as a pump to expel drugs back into the intestinal lumen, thereby limiting their absorption. When Betrixaban is co-administered with a P-gp inhibitor, this efflux mechanism is blocked. This leads to increased absorption and decreased clearance of Betrixaban, resulting in higher plasma concentrations (AUC and Cmax) and a potentially increased risk of bleeding.[1][4][5] Unlike other direct oral anticoagulants (DOACs) such as apixaban and rivaroxaban, Betrixaban undergoes minimal metabolism by cytochrome P450 (CYP) enzymes, making P-gp interactions its primary DDI pathway.[4][5]





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References

- 1. Betrixaban (Bevyxxa): A Direct-Acting Oral Anticoagulant Factor Xa Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Bevyxxa: Package Insert / Prescribing Information / MOA [drugs.com]
- 3. go.drugbank.com [go.drugbank.com]
- 4. Pharmacological properties of betrixaban - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Formulary Drug Review: Betrixaban - PMC [pmc.ncbi.nlm.nih.gov]
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